

# Gualamycin: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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## Compound of Interest

Compound Name: *Gualamycin*

Cat. No.: *B1243600*

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## Abstract

**Gualamycin** is a novel acaricide produced by *Streptomyces* sp. NK11687. This technical guide provides a comprehensive overview of **Gualamycin**, focusing on its chemical structure, physicochemical properties, and biological activity. Detailed experimental protocols for its production, isolation, and structural elucidation are presented. Furthermore, this guide explores its potential mechanism of action and provides quantitative data on its acaricidal efficacy. This document is intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pesticide development, and drug discovery.

## Chemical Structure and Physicochemical Properties

**Gualamycin** is a complex disaccharide-containing pyrrolidine derivative. Its chemical structure was determined to be (2R,3S,4S)-2-O-[4-O-(2-amino-2-deoxy-beta-D-gulopyranosyl)-alpha-D-galactopyranosyl]-2,3,4-trihydroxy-4-[(2S,3S,4S,5S)-3,4-dihydroxy-5-hydroxymethylpyrrolidin-2-yl] butanoic acid. The structure was elucidated through a combination of spectroscopic and crystallographic techniques, including Fast Atom Bombardment Mass Spectrometry (FAB-MS), one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy (COSY, HMQC, HMBC), Infrared (IR) spectroscopy, and X-ray crystallographic analysis.

Table 1: Physicochemical Properties of **Gualamycin**

Property	Value	Reference
Appearance	White powder	[1]
Molecular Formula	C <sub>21</sub> H <sub>38</sub> N <sub>2</sub> O <sub>15</sub>	
Molecular Weight	558.5 g/mol	
Solubility	Soluble in water and methanol	[1]
Insolubility	Insoluble in acetone and chloroform	[1]

## Biological Activity

**Gualamycin** exhibits potent acaricidal activity. Notably, it has demonstrated efficacy against mite species that are both sensitive and resistant to the commonly used acaricide, Dicofol[1].

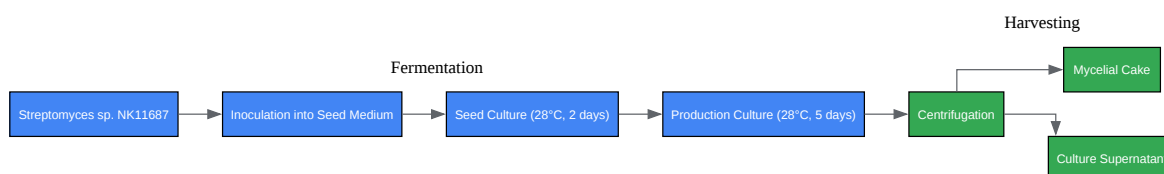
Table 2: Acaricidal Activity of **Gualamycin**

Target Mite Species	Concentration (µg/mL)	Activity	Reference
Dicofol-sensitive mites	250	100%	[1]
Dicofol-resistant mites	250	100%	[1]

## Experimental Protocols

### Production of Gualamycin

The production of **Gualamycin** is achieved through the fermentation of *Streptomyces* sp. NK11687.



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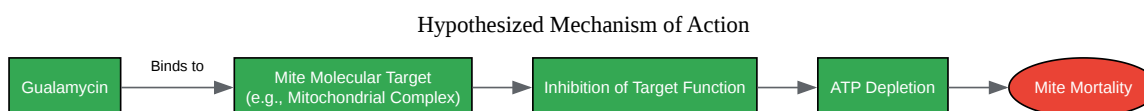
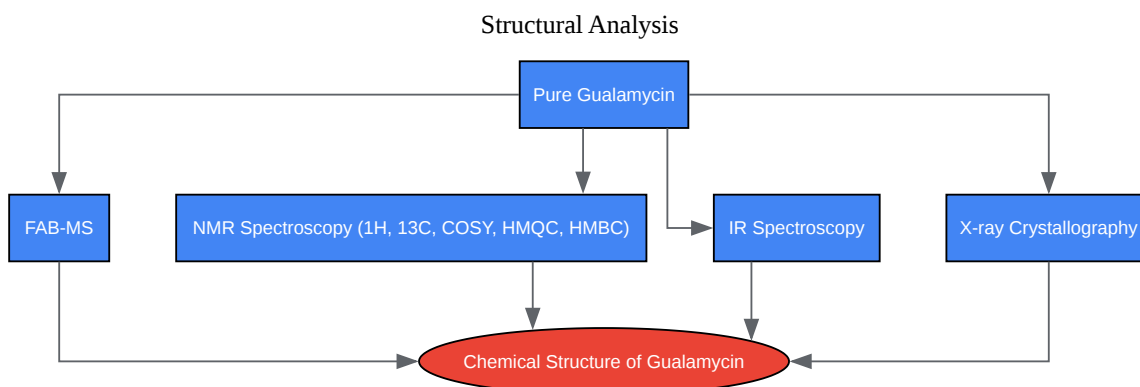
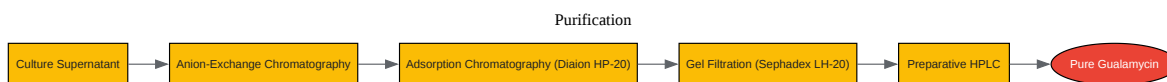
Caption: Workflow for the production of **Gualamycin** via fermentation.

Protocol:

- A loopful of *Streptomyces* sp. NK11687 is inoculated into a seed medium (e.g., yeast extract-malt extract broth).
- The seed culture is incubated at 28°C for 2 days with shaking.
- The seed culture is then used to inoculate a production medium.
- The production culture is incubated at 28°C for 5 days with shaking.
- After fermentation, the culture broth is centrifuged to separate the supernatant containing **Gualamycin** from the mycelial cake.

## Isolation and Purification

**Gualamycin** is isolated and purified from the culture supernatant using a series of chromatographic techniques.



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## References

- 1. Column chromatography - Wikipedia [en.wikipedia.org]
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